

An In-depth Technical Guide to Ferrous Calcium Citrate (C₁₂H₁₀Ca₂FeO₁₄)

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Compound of Interest

Compound Name: Ferrous calcium citrate
Cat. No.: B12724409

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Abstract: This technical guide provides a comprehensive overview of **ferrous calcium citrate**, a complex salt used primarily in nutritional supplementation and pharmaceutical formulations. The document delves into the nuanced chemical nature of the compound with the empirical formula C₁₂H₁₀Ca₂FeO₁₄, its synthesis, and the critical analytical methodologies required for its characterization. It further explores the compound's stability, bioavailability, and key applications, offering field-proven insights for researchers, scientists, and drug development professionals. The guide emphasizes the causality behind experimental choices and provides detailed, self-validating protocols to ensure scientific integrity.

Introduction: Deconstructing Ferrous Calcium Citrate

Ferrous calcium citrate, represented by the molecular formula C₁₂H₁₀Ca₂FeO₁₄, is not a simple salt but rather a complex coordination compound.^{[1][2]} The formula suggests a structure comprising two citrate anions, two calcium ions, and one ferrous (Fe²⁺) ion.^[2] It is crucial for researchers to understand that this is an empirical formula, and the actual solid-state material may exist as a hydrated complex, often as Fe(CaC₆H₅O₇)₂·4H₂O.^[1] This compound is valued for its ability to deliver both iron and calcium in a stable, tasteless, and bioavailable form, mitigating common side effects associated with other iron salts like ferrous sulfate, such as gastrointestinal distress.^{[1][3]}

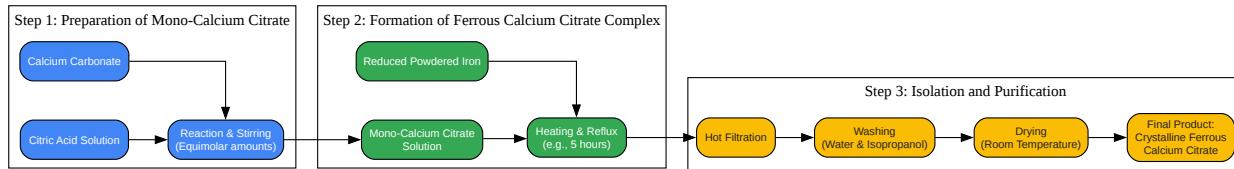
The citrate ligand, derived from citric acid, is a multidentate chelating agent, capable of forming stable complexes with various metal ions, including both iron and calcium.^{[4][5][6]} The speciation of metal-citrate complexes in solution is highly dependent on factors such as pH and the molar ratio of metal to citrate.^[5] This complexity underscores the importance of rigorous analytical characterization to ensure the quality, stability, and efficacy of **ferrous calcium citrate** as a raw material and in finished products.

Synthesis and Manufacturing of Ferrous Calcium Citrate

The synthesis of **ferrous calcium citrate** is designed to produce a stable, crystalline complex that is resistant to oxidation of the ferrous iron.^[1] A common and effective method involves the reaction of mono-calcium citrate with metallic iron.^[1] This process is advantageous as it directly incorporates the ferrous ion into the citrate complex, minimizing the presence of the less bioavailable ferric (Fe³⁺) form.

Synthesis Workflow

The following diagram outlines a typical laboratory-scale synthesis process for **ferrous calcium citrate**.

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Caption: Workflow for the synthesis of **ferrous calcium citrate**.

Detailed Synthesis Protocol

Materials:

- Citric Acid (Anhydrous)
- Calcium Carbonate (CaCO_3)
- Reduced Powdered Iron
- Deionized Water
- Isopropanol

Procedure:

- Preparation of Mono-Calcium Citrate Solution:
 - Dissolve a specific molar quantity of citric acid in deionized water.
 - Slowly add an equimolar amount of calcium carbonate to the citric acid solution while stirring continuously. The reaction will produce carbon dioxide, so the addition should be gradual to avoid excessive foaming.
 - Continue stirring until the calcium carbonate has completely reacted to form a solution of mono-calcium citrate.[\[1\]](#)
- Formation of the **Ferrous Calcium Citrate** Complex:
 - To the mono-calcium citrate solution, slowly add reduced powdered iron.[\[1\]](#)
 - Heat the reaction mixture to boiling and then reflux with continuous stirring for approximately 5 hours.[\[1\]](#) This extended heating ensures the complete reaction of the iron and the formation of the stable complex.
- Isolation and Purification:

- Filter the hot reaction mixture to separate the solid product.[1]
- Wash the collected solid thoroughly with deionized water to remove any unreacted starting materials or soluble impurities.
- Follow with a wash using isopropanol to aid in the drying process.[1]
- Dry the final product at room temperature in a desiccator under atmospheric pressure.[1] The resulting product should be a colorless, tasteless, crystalline powder.[1]

Causality of Experimental Choices:

- Use of Metallic Iron: Directly reacting metallic iron with the mono-calcium citrate solution favors the formation of the ferrous (Fe^{2+}) state, which is more readily absorbed by the body than the ferric (Fe^{3+}) state.[7]
- Refluxing: Heating under reflux provides the necessary activation energy for the reaction and ensures that the reaction goes to completion, maximizing the yield of the desired complex.
- Washing with Isopropanol: Isopropanol is used as a final wash because it is miscible with water and has a lower boiling point, facilitating faster drying of the product without the need for high temperatures that could induce oxidation.

Analytical Characterization

Rigorous analytical testing is imperative to confirm the identity, purity, and stability of **ferrous calcium citrate**. A multi-faceted approach employing various analytical techniques is recommended.

Identification and Structural Analysis

3.1.1 Elemental Analysis: Combustion analysis is a fundamental technique to determine the percentage of carbon and hydrogen. Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS) should be employed to quantify the calcium and iron content.

Element	Theoretical Percentage (for $C_{12}H_{10}Ca_2FeO_{14} \cdot 4H_2O$)
Calcium (Ca)	13.67%[1]
Iron (Fe)	9.53%[1]

3.1.2 Spectroscopic Methods:

- Fourier-Transform Infrared (FT-IR) Spectroscopy: FT-IR is crucial for confirming the presence of the citrate ligand and its coordination to the metal ions. The spectrum will show characteristic strong absorption bands for the carboxylate groups. The disappearance of the carbonyl stretching vibrations of free citric acid and the appearance of new bands corresponding to the coordinated carboxylate groups are key indicators of complex formation.[8]
- X-ray Diffraction (XRD): XRD is essential for confirming the crystalline nature of the synthesized material. The diffraction pattern serves as a unique fingerprint for the compound and can be used to distinguish it from amorphous

materials or simple mixtures of starting materials.[\[1\]](#)

Purity and Impurity Profiling

3.2.1 Determination of Ferrous and Ferric Iron: It is critical to quantify the ratio of ferrous to ferric iron, as the efficacy of the product is dependent on the ferrous content. A common method involves a redox titration with a standardized solution of a strong oxidizing agent like potassium permanganate or ceric sulfate. Spectrophotometric methods, such as the ferrozine assay, can also be adapted for this purpose.[\[9\]](#) A well-synthesized batch should have a very high percentage of iron in the ferrous state (e.g., >99.5%).[\[1\]](#)

3.2.2 Heavy Metals Analysis: The product must be tested for heavy metal impurities such as lead, mercury, arsenic, and cadmium. Methods outlined in pharmacopeias (e.g., USP, EP) should be followed, typically involving techniques like ICP-MS.

Physicochemical Properties

3.3.1 Loss on Drying (LOD): Thermogravimetric analysis (TGA) or the oven-drying method can be used to determine the water content, which is crucial for confirming the hydration state of the complex.[\[1\]](#)[\[10\]](#) For $\text{Fe}(\text{CaC}_6\text{H}_5\text{O}_7)_2 \cdot 4\text{H}_2\text{O}$, the theoretical loss of four water molecules corresponds to a specific weight loss percentage.[\[1\]](#)

3.3.2 Solubility and Stability: The stability of the complex across a range of pH values relevant to the gastrointestinal tract (pH 2-8) should be assessed.[\[7\]](#) This can be done by dissolving the compound in buffers of different pH and analyzing the concentration of dissolved iron and calcium over time.

Applications, Bioavailability, and Stability

Primary Applications

Ferrous calcium citrate is primarily used as a nutritional supplement for the prevention and treatment of iron deficiency anemia, particularly in populations with increased iron requirements such as pregnant women.[\[3\]](#)[\[11\]](#) Its formulation is designed to provide a well-tolerated and effective source of both iron and calcium.

Bioavailability

The bioavailability of iron from **ferrous calcium citrate** has been shown to be favorable.[\[3\]](#)[\[12\]](#) The citrate ligand helps to keep the iron soluble in the gastrointestinal tract, facilitating its absorption. Furthermore, the presence of calcium citrate can bind to dietary inhibitors of iron absorption, such as phytates and phosphates, thereby potentially enhancing iron uptake.[\[3\]](#) Studies have indicated that **ferrous calcium citrate** is well-absorbed, even in individuals with conditions that can impair nutrient absorption, such as Crohn's disease.[\[12\]](#)

Stability

A key advantage of **ferrous calcium citrate** is its stability against oxidation.[\[1\]](#) The chelation of the ferrous ion by the citrate ligands protects it from being readily oxidized to the ferric state, even upon exposure to air.[\[1\]](#) However, it is sensitive to direct sunlight and high temperatures, which can promote oxidation and degradation.[\[1\]](#) Dehydration of the complex can also lead to auto-oxidation.[\[1\]](#) Therefore, proper storage in cool, dark, and dry conditions is essential.

Conclusion

Ferrous calcium citrate ($C_{12}H_{10}Ca_2FeO_{14}$) is a complex coordination compound with significant utility in the pharmaceutical and nutraceutical industries. Its synthesis and characterization require a thorough understanding of coordination chemistry and the application of a range of analytical techniques. The insights and protocols provided in this guide are intended to equip researchers and drug development professionals with the necessary knowledge to effectively work with this important compound, ensuring the development of safe, stable, and efficacious products.

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